

5-Chloro-2-fluorophenylacetic acid CAS number 261762-97-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-2-fluorophenylacetic acid

Cat. No.: B1350554

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5-Chloro-2-fluorophenylacetic Acid: A Technical Overview

CAS Number: 261762-97-4

This technical guide provides a comprehensive overview of **5-Chloro-2-fluorophenylacetic acid**, a halogenated aromatic carboxylic acid. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may use this compound as a chemical intermediate or for research purposes.

Chemical and Physical Properties

5-Chloro-2-fluorophenylacetic acid is a white to off-white crystalline solid. Its fundamental properties are summarized in the table below.

| Property | Value | Citations |
|---------------------|---|-----------|
| CAS Number | 261762-97-4 | [1][2][3] |
| Molecular Formula | C ₈ H ₆ ClFO ₂ | [1][2][3] |
| Molecular Weight | 188.58 g/mol | [2][3] |
| Melting Point | 116-118 °C | [1] |
| Physical Appearance | White to off-white powder or crystals | [3] |
| InChI Key | NOKLOLLCDCEFAK-UHFFFAOYSA-N | [3] |
| Canonical SMILES | C1=CC(=C(C=C1Cl)CC(=O)O)F | |

Spectroscopic and Analytical Data

Detailed experimental spectroscopic data for **5-Chloro-2-fluorophenylacetic acid** is not widely available in peer-reviewed literature. However, predicted mass spectrometry data can provide valuable information for its identification.

Mass Spectrometry (Predicted)

The following table presents the predicted collision cross-section (CCS) values for various adducts of the molecule, which can be useful in mass spectrometry-based screening and identification.

| Adduct Ion | m/z | Predicted CCS (Å²) |
|-------------------------------------|-----------|--------------------|
| [M+H] ⁺ | 189.01131 | 131.5 |
| [M+Na] ⁺ | 210.99325 | 141.6 |
| [M-H] ⁻ | 186.99675 | 133.1 |
| [M+NH ₄] ⁺ | 206.03785 | 151.7 |
| [M+K] ⁺ | 226.96719 | 137.5 |
| [M+H-H ₂ O] ⁺ | 171.00129 | 126.7 |
| [M+HCOO] ⁻ | 233.00223 | 149.0 |

Data obtained from computational predictions.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Chloro-2-fluorophenylacetic acid** is not readily found in published literature, general synthetic routes for phenylacetic acids can be adapted. A plausible and common method is the hydrolysis of the corresponding benzyl cyanide.

General Experimental Protocol: Hydrolysis of 2-(5-Chloro-2-fluorophenyl)acetonitrile

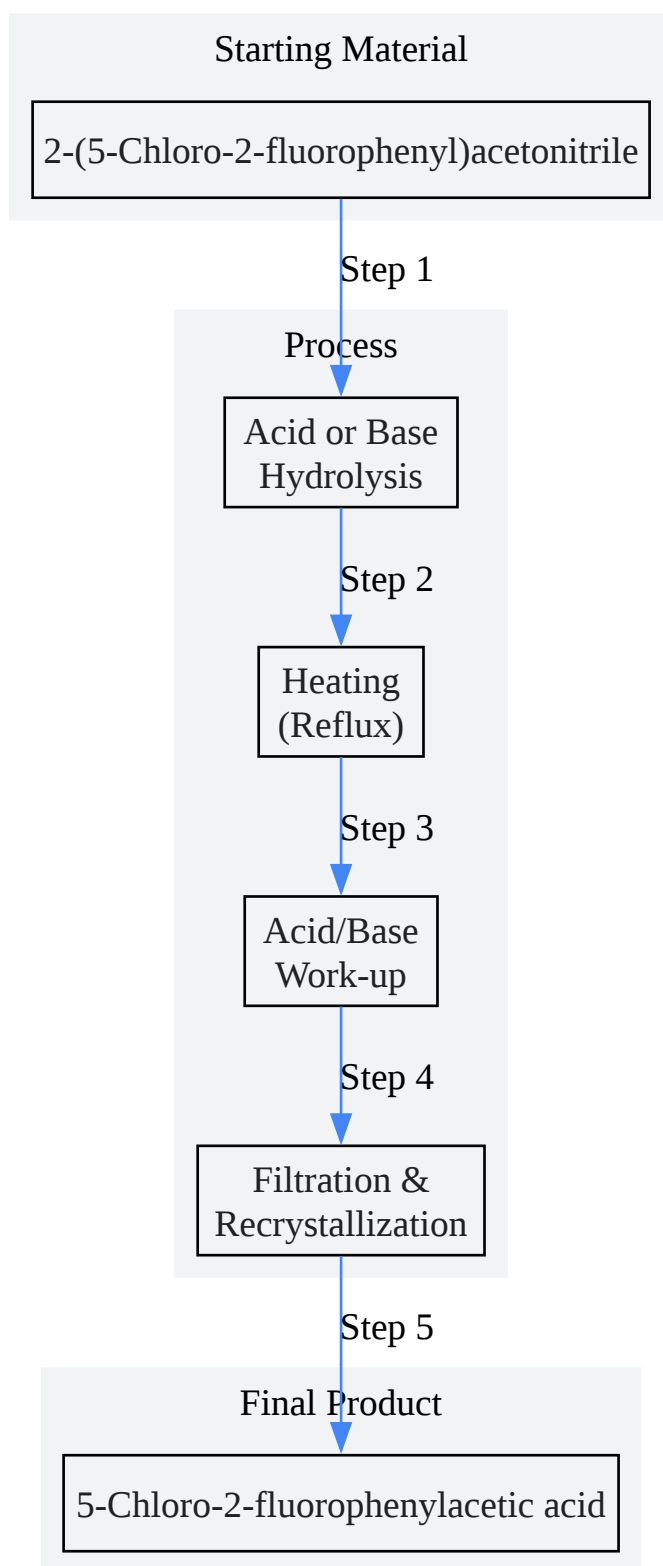
This protocol is a generalized procedure based on the common hydrolysis of benzyl cyanides.

- **Step 1: Reaction Setup** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-(5-chloro-2-fluorophenyl)acetonitrile.
- **Step 2: Hydrolysis** Add an aqueous solution of a strong acid (e.g., sulfuric acid) or a strong base (e.g., sodium hydroxide).
- **Step 3: Reflux** Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Step 4: Work-up** After completion, cool the reaction mixture to room temperature. If the reaction was performed under acidic conditions, neutralize with a base. If performed under

basic conditions, acidify with a strong acid until the product precipitates.

- Step 5: Isolation and Purification Collect the precipitated solid by filtration, wash with cold water, and dry. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Below is a workflow diagram illustrating this general synthetic approach.



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A generalized workflow for the synthesis of **5-Chloro-2-fluorophenylacetic acid**.

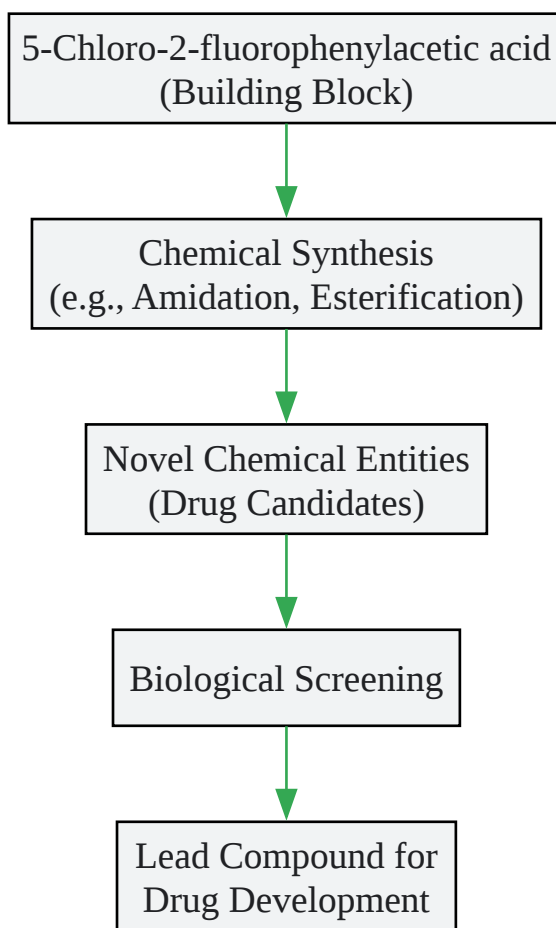
Biological Activity and Applications

There is currently a lack of specific published data on the biological activity of **5-Chloro-2-fluorophenylacetic acid**. However, based on the known activities of related phenylacetic acid derivatives, several potential applications can be inferred.

Potential Applications in Drug Discovery:

- **Anti-inflammatory Agents:** Phenylacetic acid derivatives are precursors to several non-steroidal anti-inflammatory drugs (NSAIDs). The unique substitution pattern of **5-Chloro-2-fluorophenylacetic acid** makes it a candidate for the synthesis of novel anti-inflammatory compounds.
- **Anticancer Research:** Halogenated organic compounds are of interest in the development of new anticancer agents. This compound could serve as a building block for molecules designed to interact with specific biological targets in cancer cells.
- **Neurological Disorders:** Substituted phenylacetic acids are also found in the structures of drugs targeting the central nervous system.

The logical relationship for its potential use in drug discovery is outlined in the diagram below.



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Logical workflow for the application of **5-Chloro-2-fluorophenylacetic acid** in drug discovery.

Safety and Handling

5-Chloro-2-fluorophenylacetic acid is classified as an irritant.^[1] It may cause skin, eye, and respiratory irritation. Standard laboratory safety precautions should be followed when handling this compound.

Recommended Personal Protective Equipment (PPE):

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

- Use in a well-ventilated area or under a fume hood

In case of contact, flush the affected area with copious amounts of water. If irritation persists, seek medical attention.

Conclusion

5-Chloro-2-fluorophenylacetic acid is a readily available chemical intermediate with potential applications in various fields of chemical research, particularly in the synthesis of novel compounds for drug discovery. While specific biological and detailed spectroscopic data are limited in the public domain, its structural similarity to known bioactive molecules suggests it is a valuable building block for further investigation. Researchers are encouraged to perform thorough characterization and biological evaluation to explore its full potential.

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References

- 1. jchps.com [jchps.com]
- 2. DSpace [research-repository.griffith.edu.au]
- 3. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [5-Chloro-2-fluorophenylacetic acid CAS number 261762-97-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350554#5-chloro-2-fluorophenylacetic-acid-cas-number-261762-97-4]

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